

Aluminum Hydride (AlH₃): A Comprehensive Technical Review of its Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Aluminum hydride

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Introduction

Aluminum hydride (AlH₃), also known as alane, is a binary metal hydride that has garnered significant scientific interest for over half a century.^{[1][2][3]} Due to its remarkably high hydrogen content, both by weight (10.1 wt%) and volume (148 kg H₂/m³), it stands out as a highly promising material for hydrogen storage, meeting the stringent requirements set by the U.S. Department of Energy (DOE).^{[1][4][5]} Alane's potential extends beyond energy storage; it is also a high-energy material utilized in solid rocket propellants and pyrotechnics and serves as a potent reducing agent in organic chemistry.^{[2][6][7][8]} This technical guide provides an in-depth review of the core research into **aluminum hydride**, focusing on its various crystalline forms (polymorphs), synthesis methodologies, decomposition thermodynamics and kinetics, and key applications.

1. The Polymorphs of Aluminum Hydride

Aluminum hydride exists in at least seven different crystalline forms, with the most common and stable being α-AlH₃.^{[1][4][9]} Other well-characterized polymorphs include α', β-, γ-, ε-, and ζ-alane.^[6] The α-polymorph is the most thermodynamically stable and therefore possesses the most practical value for applications.^[1] The less stable β- and γ-polymorphs will exothermically transition to the α-phase upon heating to around 100°C before subsequently decomposing.^{[1][10][11][12]}

The α -AlH₃ polymorph features a cubic or rhombohedral morphology with aluminum atoms in an octahedral coordination, interconnected by Al-H-Al bridges.^[6] This structural arrangement is crucial to its stability and decomposition characteristics.

Data Presentation: Properties of Key AlH₃ Polymorphs

The following table summarizes the key quantitative properties of the most studied **aluminum hydride** polymorphs.

Property	α -AlH ₃	β -AlH ₃	γ -AlH ₃	Reference
Gravimetric Hydrogen Density	10.1 wt%	10.1 wt%	10.1 wt%	[6][11]
Volumetric Hydrogen Density	148 kg H ₂ /m ³	148 kg H ₂ /m ³	148 kg H ₂ /m ³	[1][4][5][11]
Enthalpy of Formation (ΔH_f)	-11.4 kJ/mol	-8.0 kJ/mol	-	[1][4][10][11]
Transition Enthalpy to α -phase	N/A	-1.5 \pm 0.4 kJ/mol	-2.8 \pm 0.4 kJ/mol	[10][11]
Decomposition Temperature	~160°C	Transitions to α -phase at ~100°C	Transitions to α -phase at ~100°C	[10]

2. Synthesis of Aluminum Hydride

The synthesis of alane is a critical aspect of its research and application, with various methods developed to produce different polymorphs and purities.

2.1. Organometallic Synthesis (Schlesinger Reaction)

The most common and well-established method for preparing AlH₃ is the Schlesinger reaction, first published in 1947.^{[6][13]} This method involves the reaction of an aluminum salt, typically

aluminum trichloride (AlCl_3), with a hydride source, most commonly lithium **aluminum hydride** (LiAlH_4), in an ethereal solvent like diethyl ether.[6][13]

Experimental Protocol: Typical Schlesinger Reaction for $\alpha\text{-AlH}_3$

- **Reactant Preparation:** Under an inert argon atmosphere, a solution of aluminum chloride (AlCl_3) in diethyl ether is prepared in a reaction flask and cooled (typically below 0°C).[13] Separately, a standardized solution of lithium **aluminum hydride** (LiAlH_4) in ether is prepared.
- **Reaction:** The LiAlH_4 solution is added dropwise to the stirred AlCl_3 solution. The reaction precipitates lithium chloride (LiCl) as a white solid.[13] Reaction: $3\text{LiAlH}_4 + \text{AlCl}_3 \rightarrow 4\text{AlH}_3 + 3\text{LiCl}$
- **Crystallization:** Toluene is added dropwise to the reaction mixture. This decreases the solubility of the AlH_3 -etherate complex, promoting the precipitation and crystallization of solvent-free $\alpha\text{-AlH}_3$. [13]
- **Isolation and Purification:** The solution is filtered to remove the LiCl precipitate. The solvent is then carefully removed under reduced pressure.[13] The resulting AlH_3 powder may be washed with a solvent like tetrahydrofuran (THF) or a dilute aqueous HCl solution to remove impurities.[13]
- **Drying and Storage:** The purified AlH_3 is dried under vacuum. Freshly prepared, unpassivated alane can be pyrophoric and must be handled with care.[10] Surface-treated materials, however, can be safely stored for extended periods.[10]

2.2. Mechanochemical Synthesis

A solvent-free approach to synthesizing alane involves mechanochemistry, or ball milling.[9][14] This method can produce adduct-free alane directly from precursors like lithium hydride (LiH) or sodium hydride (NaH) and aluminum chloride (AlCl_3) at room temperature.[14][15]

Experimental Protocol: Mechanochemical Synthesis

- **Reactant Loading:** In an inert atmosphere glovebox, the hydride source (e.g., NaH) and AlCl_3 are loaded into a hardened steel milling vial with steel balls. An excess of the hydride source

is often used initially to promote the formation of stable alanate intermediates.[14][15]

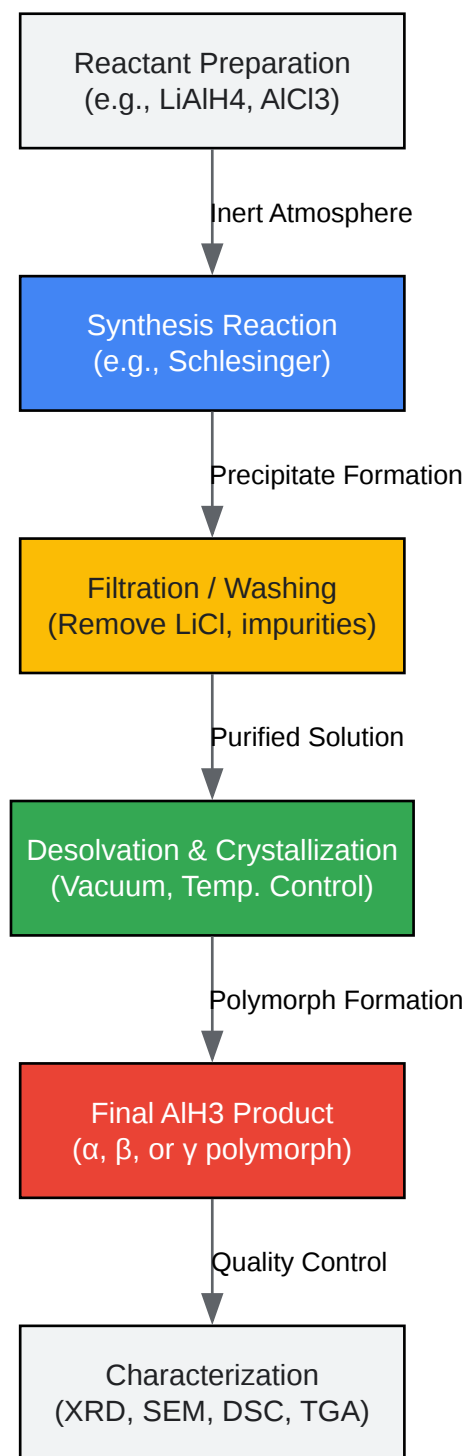
- **Milling:** The vial is sealed and milled in a high-energy planetary ball mill. The reaction is often performed stepwise, with gradual addition of AlCl_3 to reach the final stoichiometry, which prevents the decomposition of unstable intermediates into metallic aluminum.[14] A moderate hydrogen back-pressure (~300 bar) may be required to suppress decomposition reactions.[14]
- **Product Characterization:** The resulting powder mixture is characterized using techniques like Powder X-ray Diffraction (PXRD) and solid-state ^{27}Al NMR spectroscopy to confirm the formation of AlH_3 . [14]

2.3. Other Synthesis Routes

Other methods explored for alane synthesis include electrochemical routes, which offer a potential pathway for regeneration from spent aluminum, and direct synthesis from aluminum and hydrogen at very high pressures and temperatures (e.g., 10.0 GPa and 650°C).[1][16]

Visualization: Experimental Workflow for Alane Synthesis

The following diagram illustrates a generalized workflow for the synthesis and characterization of **aluminum hydride**.





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